

Technical Guide: Storage Optimization & Handling of Fructose 1-(Barium Phosphate)

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Compound of Interest

Compound Name: Fructose 1-(barium phosphate)

CAS No.: 53823-70-4

Cat. No.: B009320

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Executive Summary & Chemical Context

Fructose 1-phosphate barium salt (CAS: 53823-70-4) is a critical metabolic intermediate used primarily in the study of fructose metabolism (fructolysis) and the characterization of Aldolase B kinetics.^{[1][2]} Unlike the more common Fructose 6-phosphate (Neuberg ester), the 1-phosphate isomer is chemically distinct, featuring a phosphate ester at the C1 primary alcohol position.

Critical Technical Insight: The barium salt form is historically favored for isolation due to its insolubility in ethanol, allowing for high-purity crystallization. However, for biological assays, the Barium (Ba^{2+}) ion is often problematic—it is toxic, inhibits certain metalloenzymes, and precipitates immediately in the presence of sulfate or phosphate buffers.

This guide provides an evidence-based framework for storage, stability validation, and the necessary conversion of the barium salt to a biologically active sodium form.

Storage & Stability: Troubleshooting & FAQs

Q1: What are the optimal storage conditions to prevent degradation?

Recommendation: Store the lyophilized powder at $-20^{\circ}C$ under a desiccated, inert atmosphere (Nitrogen or Argon).

- The Mechanism: Sugar phosphates are susceptible to hydrolysis. While the C1-phosphate ester is more stable than the hemiacetal phosphate found in Glucose-1-Phosphate, moisture ingress can catalyze the cleavage of the phosphoester bond.
- Why Inert Gas? Fructose is a reducing sugar (ketose). Although the phosphate is at C1, the open-chain ketone form is reactive. Oxygen exposure over months can lead to non-enzymatic browning or oxidative degradation.

Q2: I dissolved the powder in water, and it turned cloudy. Is the reagent compromised?

Verdict: Yes, likely degraded.

- The Self-Validating Mechanism: This is the most reliable visual quality check.
 - Intact Fructose 1-phosphate barium salt is water-soluble.
 - If the compound hydrolyzes (due to poor storage or age), it releases Inorganic Phosphate (Pi).
 - Free Pi reacts instantly with the Ba^{2+} counter-ion to form Barium Phosphate ($Ba_3(PO_4)_2$).
 - $Ba_3(PO_4)_2$ is insoluble in water at neutral pH, resulting in a white, milky precipitate.
- Action: Centrifuge the solution. If a significant white pellet forms, the percentage of free phosphate is high. Perform a phosphate determination assay on the supernatant to quantify remaining intact ester, or discard if critical.

Q3: Can I use the Barium Salt directly in my enzyme assay?

Verdict: Generally, No.

- Reason 1 (Solubility): Most biological buffers (PBS, Krebs-Ringer) contain phosphates or sulfates. Adding Fructose 1-P (Ba salt) will instantly precipitate Barium Phosphate or Barium Sulfate, stripping the substrate from the solution and altering the buffer composition.

- Reason 2 (Toxicity): Ba^{2+} is a heavy metal that can inhibit enzymes dependent on Mg^{2+} or Ca^{2+} by competing for the active site.
- Solution: You must convert the Barium salt to a Sodium or Potassium salt using a cation exchange resin before use (See Protocol A).

Technical Protocols

Protocol A: Removal of Barium Ions (Cation Exchange)

Essential for preparing assay-ready substrate solutions.

Materials:

- Fructose 1-phosphate barium salt[1][2][3][4]
- Cation Exchange Resin: Amberlite® IR-120 (Na^+ form) or Dowex® 50W (H^+ form converted to Na^+)
- Milli-Q Water
- 0.2 μm Syringe Filter

Step-by-Step Methodology:

- Resin Preparation: If using H^+ form resin, wash with 1M NaOH to convert to Na^+ form, then rinse with water until pH is neutral. If using Na^+ form, rinse with distilled water to remove storage salts.
- Dissolution: Dissolve the Fructose 1-phosphate barium salt in a minimal volume of ice-cold Milli-Q water. Note: If the solution is turbid (see Q2 above), filter it first, but be aware concentration has dropped.
- Batch Exchange: Add the resin beads directly to the solution (approx. 1g resin per 100mg substrate).
- Incubation: Stir gently at $4^{\circ}C$ for 15-30 minutes.

- Mechanism:[5][6][7] The high affinity of the sulfonate groups on the resin for divalent cations (Ba^{2+}) drives the exchange, releasing 2 Na^+ ions for every Ba^{2+} captured.
- Validation (The Sulfate Test): Take a 10 μL aliquot of the supernatant and add 10 μL of dilute Sodium Sulfate (Na_2SO_4).
 - Clear: Barium removal is complete.
 - White Precipitate: Barium is still present. Add more resin.
- Filtration: Filter the supernatant through a 0.2 μm filter to remove resin beads.
- Storage: Aliquot the resulting Sodium Fructose 1-phosphate solution and store at -80°C . Do not refreeze repeatedly.

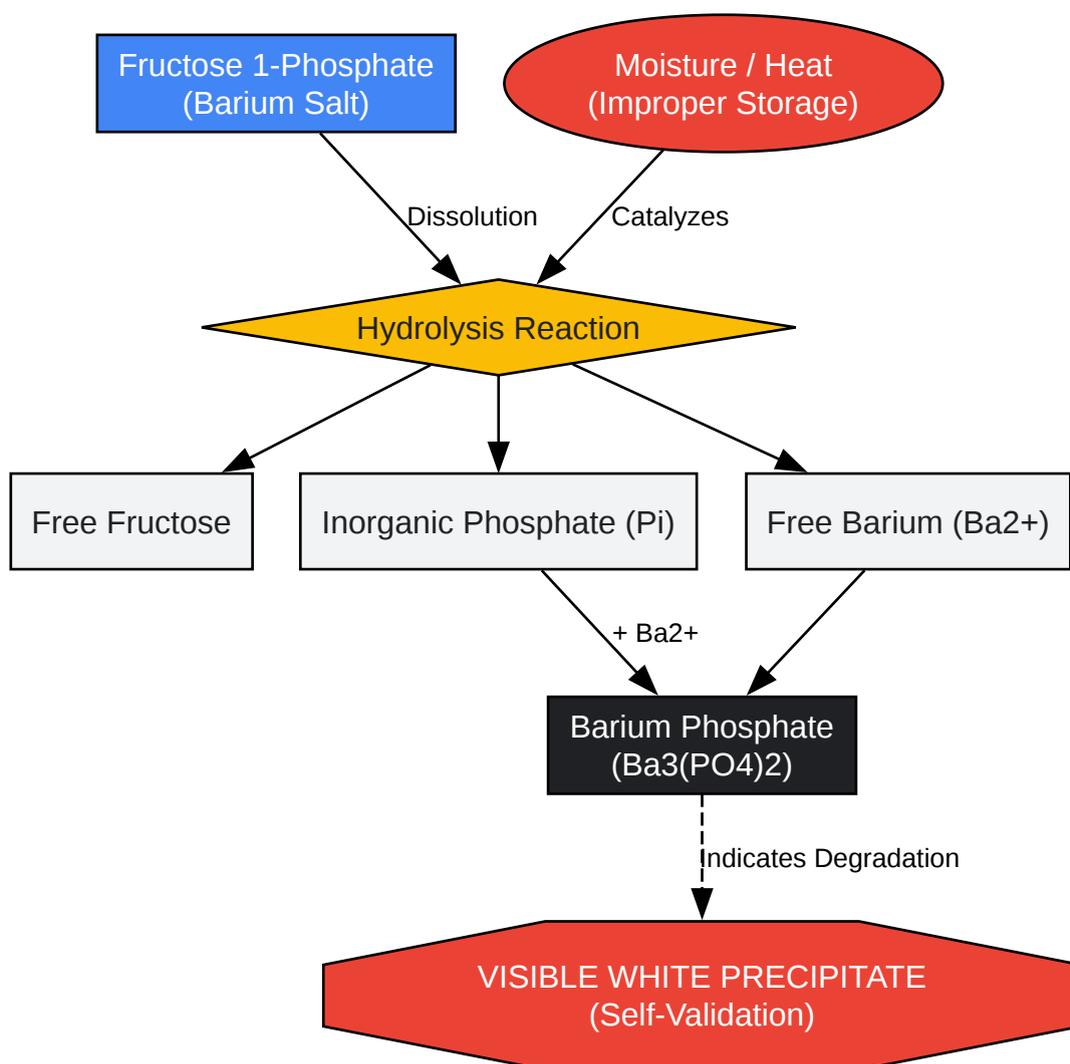
Protocol B: Quantitative Data Summary

Parameter	Specification	Notes
Molecular Weight	395.45 g/mol	Barium Salt form
Solubility	Water (Soluble)	Insoluble in Ethanol/Acetone
Stability (Solid)	2 Years	At -20°C , Desiccated
Stability (Solution)	< 24 Hours	At 4°C (Spontaneous hydrolysis risk)
Toxicity	Acute Tox. 4 (H302)	Barium is cardiotoxic; wear PPE
Hydrolysis Indicator	White Precipitate	Formation of $\text{Ba}_3(\text{PO}_4)_2$

Visualizations of Signaling & Logic

Figure 1: Degradation & Self-Validation Logic

This diagram illustrates the chemical fate of the compound during improper storage and how it creates a visible indicator.

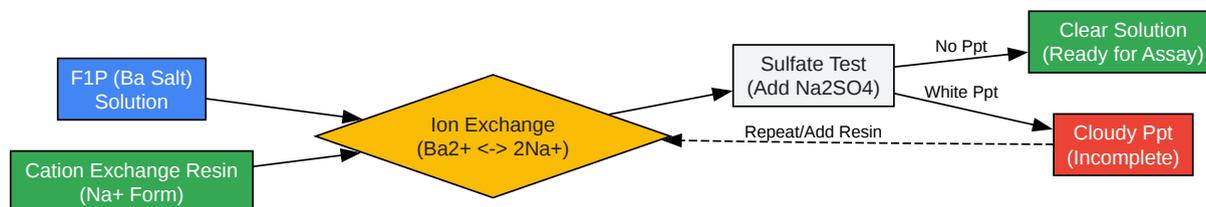


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Caption: Chemical degradation pathway showing how hydrolysis releases phosphate, triggering the precipitation of insoluble Barium Phosphate.

Figure 2: Cation Exchange Workflow

The logical flow for preparing the reagent for enzymatic assays.



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Caption: Workflow for converting Barium salt to Sodium salt using cation exchange resin to prevent assay interference.

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